

# How to improve the slope efficiency of thulium-doped fiber lasers.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Thulium

Cat. No.: B1217890

[Get Quote](#)

## Thulium-Doped Fiber Lasers: Technical Support Center

This guide provides researchers, scientists, and professionals with troubleshooting advice and frequently asked questions to improve the slope efficiency of **thulium**-doped fiber lasers (TDFLs).

### Frequently Asked Questions (FAQs)

Q1: What is slope efficiency in a **thulium**-doped fiber laser, and why is it important?

A: Slope efficiency is a key performance metric for a laser. It represents the rate at which the laser's output power increases with the input pump power, after the lasing threshold has been reached. It is calculated as the slope of the line in a plot of output power versus absorbed pump power. A higher slope efficiency indicates a more efficient conversion of pump energy into laser emission, which is crucial for developing high-power lasers, reducing waste heat, and minimizing operational costs.

Q2: My TDFL's slope efficiency is significantly lower than the theoretical Stokes limit. What are the common causes?

A: Several factors can cause a discrepancy between the actual and theoretical slope efficiency. The most common issues include:

- **Sub-optimal Pump Wavelength:** The choice of pump wavelength is critical. Pumping around 790 nm is necessary to leverage the efficient "two-for-one" cross-relaxation process, which can significantly boost quantum efficiency.[1][2] In-band pumping (e.g., at 1692 nm) results in a lower quantum defect and can lead to very high slope efficiencies (up to 77%) and reduced thermal load.[3]
- **Incorrect Thulium Concentration:** The concentration of **thulium** ( $\text{Tm}^{3+}$ ) ions must be carefully optimized. While a higher concentration is needed for efficient cross-relaxation (typically >2 wt%), excessively high levels can lead to detrimental effects like concentration quenching and energy transfer upconversion (ETU).[1]
- **Energy Transfer Upconversion (ETU):** This process is a significant loss mechanism where two excited  $\text{Tm}^{3+}$  ions interact, with one ion being excited to a higher energy level and the other de-exciting. This depletes the population of the upper laser level ( $^3\text{F}_4$ ) and generates extra heat, reducing efficiency.[4][5]
- **Cavity Losses:** High losses within the laser cavity, such as poor splice quality, mismatched mode fields between active and passive fibers, or inappropriate output coupler reflectivity, can severely degrade slope efficiency.[6][7]
- **Thermal Effects:** Excess heat in the fiber can negatively impact efficiency by altering absorption and emission cross-sections and increasing the lasing threshold.[5][8]

Q3: How does the "cross-relaxation" process improve slope efficiency?

A: The cross-relaxation process is a key advantage of TDFLs, particularly when pumped at approximately 790 nm. In this "two-for-one" mechanism, a single pump photon excites a  $\text{Tm}^{3+}$  ion to the  $^3\text{H}_4$  energy level. This excited ion then transfers part of its energy to a neighboring ground-state ion, resulting in two ions being in the upper laser level ( $^3\text{F}_4$ ). This phenomenon can theoretically push the quantum efficiency towards 200%, enabling slope efficiencies that exceed the normal Stokes limit.[2][9][10] Optimizing the fiber's core composition and  $\text{Tm}^{3+}$  concentration is essential to maximize the efficiency of this process.[2][11]

Q4: Can co-doping the fiber with other elements help?

A: Yes, co-doping is a critical technique. Co-doping the silica fiber core with high concentrations of Alumina ( $\text{Al}_2\text{O}_3$ ) is common practice. Alumina increases the solubility of **thulium** ions, which

helps to prevent clustering.[5][12] Ion clustering can increase the rate of detrimental energy transfer upconversion.[5] A more uniform distribution of  $\text{Tm}^{3+}$  ions ensures that more of the doped region participates effectively in the cross-relaxation process, leading to higher efficiency.[1][2]

Q5: What is the optimal pump wavelength for a TDFL?

A: The optimal pump wavelength depends on the desired balance between quantum efficiency, thermal management, and available pump sources.

- ~790 nm Pumping: This is the most common scheme for high-power TDFLs as it enables the highly efficient two-for-one cross-relaxation process.[2][13] This can yield slope efficiencies greater than 70%.
- In-Band Pumping (~1.6-1.7  $\mu\text{m}$ ): Pumping directly into the upper laser level manifold ( $^3\text{H}_6 \rightarrow ^3\text{F}_4$  transition) results in a very low quantum defect. This minimizes the amount of energy converted to heat, leading to higher slope efficiencies (up to 77% reported) and significantly lower thermal load compared to 793 nm pumping.[3] This is particularly advantageous for high-power and high-energy systems.[3]
- Ytterbium-Sensitized Pumping (~9xx nm): In this scheme, Ytterbium ( $\text{Yb}^{3+}$ ) ions are co-doped with  $\text{Tm}^{3+}$ . The  $\text{Yb}^{3+}$  ions absorb pump light (e.g., at 931 nm) and efficiently transfer the energy to the  $\text{Tm}^{3+}$  ions. However, this method generally results in lower slope efficiencies compared to 790 nm or in-band pumping.[14][15][16]

## Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Low Slope Efficiency	Inefficient cross-relaxation.	Verify pump wavelength is ~790 nm. Ensure $\text{Tm}^{3+}$ concentration is sufficiently high (e.g., ~3.5 wt%) for efficient cross-relaxation.
High cavity losses.	Inspect fiber splices for quality. Use mode field adaptation techniques to minimize mismatch between active and passive fibers. <a href="#">[6]</a> <a href="#">[7]</a> Optimize the reflectivity of the output coupler for your specific fiber length and gain. <a href="#">[17]</a>	
Energy Transfer Upconversion (ETU).	Avoid excessively high $\text{Tm}^{3+}$ concentrations. Ensure high $\text{Al}_2\text{O}_3$ co-doping to improve ion distribution and reduce clustering. <a href="#">[5]</a>	
High Laser Threshold	Poor pump absorption or inefficient energy transfer.	Check the fiber's specified absorption at your pump wavelength. For Yb-sensitized fibers, optimize the Yb/Tm concentration ratio for efficient energy transfer. <a href="#">[14]</a> <a href="#">[15]</a>
Non-radiative decay.	A high phonon energy environment can reduce the lifetime of the upper laser level. Using host materials with lower phonon energy or specific co-dopants can mitigate this. High alumina content can also help by modifying the local phonon environment. <a href="#">[5]</a>	

Output Power Instability / Thermal Issues	Excessive heat generation.	Consider switching to an in-band pumping scheme (~1.6-1.7 $\mu\text{m}$ ) to reduce the quantum defect and thermal load.[3] For 790 nm pumping, ensure adequate thermal management (heat sinking). Using fibers with longitudinally varying doping concentration can also help distribute the heat load more evenly.[8][18]
Unexpected Laser Emission Wavelength	Gain-loss balance in the cavity.	The emission wavelength is determined by the interplay between the gain profile of the Tm-doped fiber and the cavity losses. Adjusting the fiber length or using wavelength-selective components like Fiber Bragg Gratings (FBGs) can control the output wavelength.[13][19] Temperature can also shift the peak emission wavelength.[12]

## Quantitative Data on Slope Efficiency

The following tables summarize reported slope efficiencies for TDFLs under various experimental conditions.

Table 1: Slope Efficiency by Pump Wavelength

Pump Wavelength	Slope Efficiency	Fiber Type / Notes	Reference
~790 nm	>70%	Aluminosilicate fiber with ~3.5 wt% Tm <sup>3+</sup> .	
~790 nm	62%	All-fiber cavity with FBG for narrow bandwidth.	[13][19]
1567 nm	75.0%	Core-pumped; mode field adaption used.	[6][7]
1692 nm	77%	In-band pumped amplifier; 2.4x higher than 793 nm pumping in the same setup.	[3]
931 nm	2.47%	Ytterbium-sensitized fiber.	[14][15]

Table 2: Impact of **Thulium** Concentration (Pumped at ~790 nm)

Tm <sup>3+</sup> Concentration (wt%)	Slope Efficiency	Fiber Fabrication / Host	Reference
~3.5%	>70%	Hybrid gas phase-solution doping (MCVD).	[1]
4.6%	~74% (Absorbed)	Aluminosilicate fiber.	
2.1%	~63% (Absorbed)	Aluminosilicate fiber.	
2.0% to 5.6%	Increased by ~18.5%	Hybrid process (MCVD).	[1]

## Experimental Protocols

### Protocol: Measuring TDFL Slope Efficiency

This protocol outlines the key steps to characterize the performance of a continuous-wave (CW) TDFL.

1. Objective: To measure the output power of the TDFL as a function of the absorbed pump power and to calculate the laser threshold and slope efficiency.

2. Materials & Equipment:

- **Thulium**-doped double-clad fiber of known length and concentration.
- High-power pump laser diode (e.g., 793 nm) with appropriate driver.
- Pump combiner or dichroic mirrors for launching the pump light.
- Fiber cleaver and splicer.
- Laser cavity components: High-reflectivity and output-coupling mirrors or Fiber Bragg Gratings (FBGs).
- Two calibrated optical power meters.
- Optical spectrum analyzer.
- Appropriate laser safety goggles and equipment.

3. Methodology:

- Cavity Construction: Assemble the laser cavity. For a free-space setup, cleave the fiber ends at a  $0^\circ$  angle. Position the input end before a high-reflectivity mirror (transparent to the pump wavelength) and the output end before an output-coupling mirror. For an all-fiber setup, splice the gain fiber between a high-reflectivity FBG and an output-coupling FBG.[\[13\]](#)[\[19\]](#)
- Pump Launch: Align the pump beam into the inner cladding of the **thulium**-doped fiber using appropriate lenses and dichroic mirrors.[\[1\]](#) Ensure maximum launch efficiency.
- Power Measurement Setup: Place one power meter at the output of the laser to measure the signal power. Place the second power meter after the cavity (e.g., behind a dichroic mirror that transmits residual pump) to measure the unabsorbed pump power.

- Data Acquisition:
  - Start with the pump laser at zero power.
  - Slowly increase the pump power in discrete steps.
  - At each step, record the launched pump power, the unabsorbed pump power, and the laser output power.
  - Calculate the absorbed pump power by subtracting the unabsorbed power from the launched power.
- Data Analysis:
  - Plot the laser output power (Y-axis) against the absorbed pump power (X-axis).
  - The laser threshold is the X-intercept of the plotted data, representing the pump power at which lasing begins.
  - Perform a linear fit to the data points well above the threshold.
  - The slope of this line is the slope efficiency of the laser.


#### 4. Safety Precautions:

- The 2  $\mu\text{m}$  laser radiation is eye-safe at lower powers but can still be hazardous at high powers. Always wear appropriate laser safety goggles.
- High-power pump diodes can cause skin burns and are a fire hazard. Use beam stops to terminate all beams.
- Ensure all fiber ends are properly secured to prevent dangerous stray reflections.

## Visualizations

### Key Energy Transfer Pathways






[Click to download full resolution via product page](#)

Caption: Key energy transfer processes in a **Thulium**-doped fiber.

## Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for characterizing TDFL slope efficiency.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. OPG [opg.optica.org]
- 2. eprints.soton.ac.uk [eprints.soton.ac.uk]
- 3. In-band pumped, Q-switched thulium-doped fiber laser system delivering 140 W and 7 mJ pulse energy [opg.optica.org]
- 4. The effects of energy transfer upconversion on the performance of Tm/sup 3+/, Ho/sup 3+/-doped silica fiber lasers | IEEE Journals & Magazine | IEEE Xplore [ieeexplore.ieee.org]
- 5. OPG [opg.optica.org]
- 6. OPG [opg.optica.org]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. OPG [opg.optica.org]
- 10. Highly efficient high-power thulium-doped germanate glass fiber laser [opg.optica.org]
- 11. researchgate.net [researchgate.net]
- 12. OPG [opg.optica.org]
- 13. OPG [opg.optica.org]
- 14. Effects of Yb/Tm Concentration and Pump Wavelength on the Performance of Ytterbium-Sensitized Thulium-Doped Fiber Laser | IEEE Journals & Magazine | IEEE Xplore [ieeexplore.ieee.org]
- 15. Effects of Yb/Tm Concentration and Pump Wavelength on the Performance of Ytterbium-Sensitized Thulium-Doped Fiber Laser | IEEE Journals & Magazine | IEEE Xplore [ieeexplore.ieee.org]
- 16. researchgate.net [researchgate.net]
- 17. Design of all-fiber thulium laser in CW and QCW mode of operation for medical use | Semantic Scholar [semanticscholar.org]

- 18. [resolve.cambridge.org](https://resolve.cambridge.org) [[resolve.cambridge.org](https://resolve.cambridge.org)]
- 19. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- To cite this document: BenchChem. [How to improve the slope efficiency of thulium-doped fiber lasers.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1217890#how-to-improve-the-slope-efficiency-of-thulium-doped-fiber-lasers>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)